

# 3-Nitrophenyl Acetate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Nitrophenyl acetate

Cat. No.: B1652614

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Nitrophenyl acetate** is a valuable chemical compound utilized in various scientific disciplines, particularly in biochemistry and drug discovery. Its primary application lies in its role as a chromogenic substrate for a wide range of esterase and lipase enzymes. The enzymatic hydrolysis of **3-nitrophenyl acetate** yields 3-nitrophenol, a yellow-colored product, allowing for a straightforward spectrophotometric assay of enzyme activity. This technical guide provides an in-depth overview of the chemical properties, synthesis, and key applications of **3-nitrophenyl acetate**.

## Chemical and Physical Properties

**3-Nitrophenyl acetate** is a solid at room temperature. Its core chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	[1]
Molecular Weight	181.15 g/mol	[1]
IUPAC Name	(3-nitrophenyl) acetate	[1]
CAS Number	1523-06-4	[1]
Appearance	Solid	
Melting Point	56 °C	
Solubility	Soluble in organic solvents such as ethanol and acetone. Limited solubility in water.	
XLogP3	1.8	[1]

## Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **3-nitrophenyl acetate**.

Spectroscopic Data	Values
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> ) δ (ppm)	8.26 – 8.20 (m, 1H), 8.17 – 8.13 (m, 1H), 7.71 – 7.63 (m, 1H), 7.57 – 7.49 (m, 1H), 2.11 (s, 3H)
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> ) δ (ppm)	170.27, 148.56, 144.04, 132.42, 129.69, 122.99, 121.12, 71.29, 21.33
Mass Spectrometry (GC-MS, EI)	m/z: 209, 167.2, 149.3, 132.2, 119.2, 103.3, 91.2, 77.3, 43.4

## Experimental Protocols

### Synthesis of 3-Nitrophenyl Acetate

A common and efficient method for the synthesis of **3-nitrophenyl acetate** is the acetylation of 3-nitrophenol with acetic anhydride.[2]

Materials:

- 3-Nitrophenol
- Acetic anhydride
- Expansive graphite (catalyst)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or Chloroform (CHCl<sub>3</sub>) (solvent)
- Diethyl ether (Et<sub>2</sub>O)
- 5% Hydrochloric acid (HCl)
- 5% Sodium bicarbonate (NaHCO<sub>3</sub>)
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- In a round-bottom flask, combine 3-nitrophenol (10 mmol), acetic anhydride (2 equivalents for each hydroxyl group), and expansive graphite (200 mg).[2]
- If a solvent is used, add 5 mL of dichloromethane or chloroform.
- Stir the mixture at room temperature or under reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, add 10 mL of diethyl ether to the mixture.
- Filter the expansive graphite and wash it with diethyl ether (2 x 10 mL).
- Wash the filtrate successively with 15 mL of 5% HCl, 15 mL of 5% NaHCO<sub>3</sub>, and brine (2 x 10 mL).

- Dry the organic layer over anhydrous  $\text{MgSO}_4$ .
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography on silica gel.[2]

## Purification by Recrystallization

Recrystallization is a standard technique for purifying solid organic compounds.[3][4]

General Procedure:

- Solvent Selection: Choose a suitable solvent in which **3-nitrophenyl acetate** is highly soluble at high temperatures and poorly soluble at low temperatures.
- Dissolution: Dissolve the crude **3-nitrophenyl acetate** in a minimum amount of the hot solvent.
- Hot Filtration (if necessary): If there are insoluble impurities, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly and undisturbed to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: Dry the crystals thoroughly to remove any residual solvent.

## Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **3-nitrophenyl acetate** in about 0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- Data Acquisition: Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a 400 MHz or higher spectrometer.

Infrared (IR) Spectroscopy:

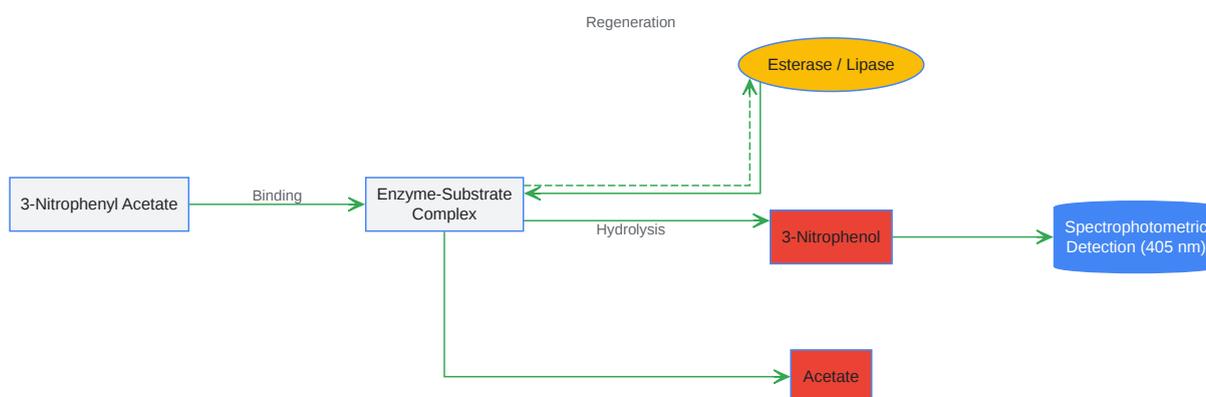
- Sample Preparation (KBr Pellet Method): Grind a small amount of the sample (1-2 mg) with about 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) to a fine powder.[5] [6] Press the mixture into a thin, transparent pellet using a hydraulic press.[5]
- Data Acquisition: Obtain the IR spectrum using an FTIR spectrometer.

## Applications in Research and Drug Development

The primary utility of **3-nitrophenyl acetate** is as a substrate in enzyme assays. Its hydrolysis by esterases and lipases is a key reaction in many research and industrial settings.

### Enzymatic Hydrolysis

The ester bond in **3-nitrophenyl acetate** is susceptible to cleavage by hydrolytic enzymes. This reaction releases 3-nitrophenol, which, under alkaline conditions, forms the yellow-colored 3-nitrophenolate ion. The intensity of this color is directly proportional to the amount of product formed and can be quantified spectrophotometrically, typically at a wavelength of 400-410 nm.



[Click to download full resolution via product page](#)

Caption: Enzymatic hydrolysis of **3-nitrophenyl acetate**.

This assay is widely used for:

- Screening for novel esterase and lipase activities in microbial or environmental samples.
- Characterizing the kinetic parameters of purified enzymes.
- Evaluating the efficacy of enzyme inhibitors in drug discovery programs.

## Safety and Handling

**3-Nitrophenyl acetate** should be handled with care in a well-ventilated laboratory. It is advisable to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, consult the Safety Data Sheet (SDS).

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. 3-Nitrophenyl acetate | C<sub>8</sub>H<sub>7</sub>NO<sub>4</sub> | CID 15207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 3. mt.com [mt.com]
- 4. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 5. How Do You Prepare Kbr Pellets For Ftir Analysis? Master The Technique For High-Quality Ir Spectra - Kintek Solution [kintek-tech.com]
- 6. scienceijsar.com [scienceijsar.com]
- To cite this document: BenchChem. [3-Nitrophenyl Acetate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1652614#3-nitrophenyl-acetate-chemical-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)